

Problems with 4,4'-Bipyridine hydrate solubility in reactions

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Compound of Interest

Compound Name: 4,4'-Bipyridine hydrate

Cat. No.: B048587

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Technical Support Center: 4,4'-Bipyridine Hydrate

Welcome to the technical support center for 4,4'-Bipyridine and its hydrate form. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered during its use in chemical reactions, with a specific focus on solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is **4,4'-Bipyridine hydrate** and how does it differ from the anhydrous form?

A1: 4,4'-Bipyridine is an organic compound consisting of two pyridine rings linked at the 4-position. It is a solid, colorless to pale yellow crystalline powder. The hydrate form, **4,4'-bipyridine hydrate**, has water molecules incorporated into its crystal structure. This is a common state for 4,4'-bipyridine, which is known to readily form hydrates and other solvates. The presence of water can affect the compound's molecular weight, stability, and solubility characteristics. The interconversion between the anhydrate and hydrate forms can occur based on environmental conditions like relative humidity.

Q2: In which solvents is 4,4'-Bipyridine generally soluble?

A2: 4,4'-Bipyridine exhibits good solubility in many organic solvents. It is known to be very soluble in ethanol, chloroform, benzene, and diethyl ether. It is also soluble in polar aprotic solvents like dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF), as well as tetrahydrofuran (THF). However, it has limited or sparing solubility in water due to its hydrophobic pyridine rings.

Q3: How does temperature affect the solubility of **4,4'-Bipyridine hydrate**?

A3: As with most solid solutes, the solubility of 4,4'-bipyridine and its hydrate generally increases with higher temperatures. If you

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com